D-erythro-Dihydrosphingosine-1-phosphate ELISA Kit: Application Notes and Protocols

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Compound of Interest

Compound Name:	*D-erythro-Dihydrosphingosine-1-phosphate*
Cat. No.:	*B13842685*

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For the Quantitative Determination of **D-erythro-Dihydrosphingosine-1-phosphate** in Biological Samples

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Introduction

D-erythro-dihydrosphingosine-1-phosphate (DHS1P), also known as sphinganine-1-phosphate, is a bioactive sphingolipid metabolite critically involved in a multitude of cellular processes. As a saturated analog of the well-studied sphingosine-1-phosphate (S1P), DHS1P is an important signaling molecule that modulates cell growth, survival, and migration.[1] It is synthesized de novo from the phosphorylation of dihydrosphingosine (sphinganine) by sphingosine kinases.[2][3] DHS1P exerts its effects primarily through binding to S1P receptors, thereby activating downstream signaling cascades.[1] Given its role in fundamental cellular functions, the accurate quantification of DHS1P in biological samples is essential for researchers in cell biology, immunology, and drug development.

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This competitive enzyme-linked immunosorbent assay (ELISA) kit provides a sensitive and specific method for the quantitative determination of DHS1P in a variety of biological samples, including serum, plasma, tissue homogenates, and cell culture supernatants. The assay is based on the principle of competitive binding between DHS1P in the sample and a fixed amount of biotin-labeled DHS1P for a limited number of binding sites on a DHS1P-specific antibody coated on the microplate.

Principle of the Assay

This ELISA kit utilizes a competitive immunoassay format. A polyclonal antibody specific for **D-erythro-Dihydrosphingosine-1-phosphate** is pre-coated onto the wells of the microtiter plate. When the sample or standard is added to the wells, the DHS1P present in the sample competes with a fixed concentration of biotinylated DHS1P for binding to the coated antibody. After an incubation period, the unbound components are washed away. Subsequently, a streptavidin-horseradish peroxidase (HRP) conjugate is added, which binds to the biotinylated DHS1P captured by the antibody. Following another wash step, a substrate solution is added, and the color development is initiated by the HRP enzyme. The reaction is then stopped, and the optical density is measured at 450 nm. The intensity of the color is inversely proportional to the concentration of DHS1P in the sample. A standard curve is generated by plotting the absorbance values against the known concentrations of the DHS1P standards, and the concentration of DHS1P in the unknown samples is determined by interpolating from this curve.

Materials Provided

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Component	Quantity	Storage
DHS1P Coated Microplate	1 x 96-well plate	4°C
DHS1P Standard	2 vials (lyophilized)	4°C
Biotinylated DHS1P	1 vial (lyophilized)	4°C
Streptavidin-HRP Conjugate	1 vial (concentrated)	4°C
Standard Diluent	1 x 20 mL	4°C
Assay Buffer	1 x 30 mL	4°C
Wash Buffer (20X)	1 x 25 mL	4°C
TMB Substrate	1 x 12 mL	4°C
Stop Solution	1 x 8 mL	4°C
Plate Sealers	4 adhesive strips	Room Temperature

Materials Required but Not Provided

- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and pipette tips
- Deionized or distilled water
- Polypropylene tubes for dilution of standards and samples
- Vortex mixer
- Automated plate washer (optional)

Technical Data

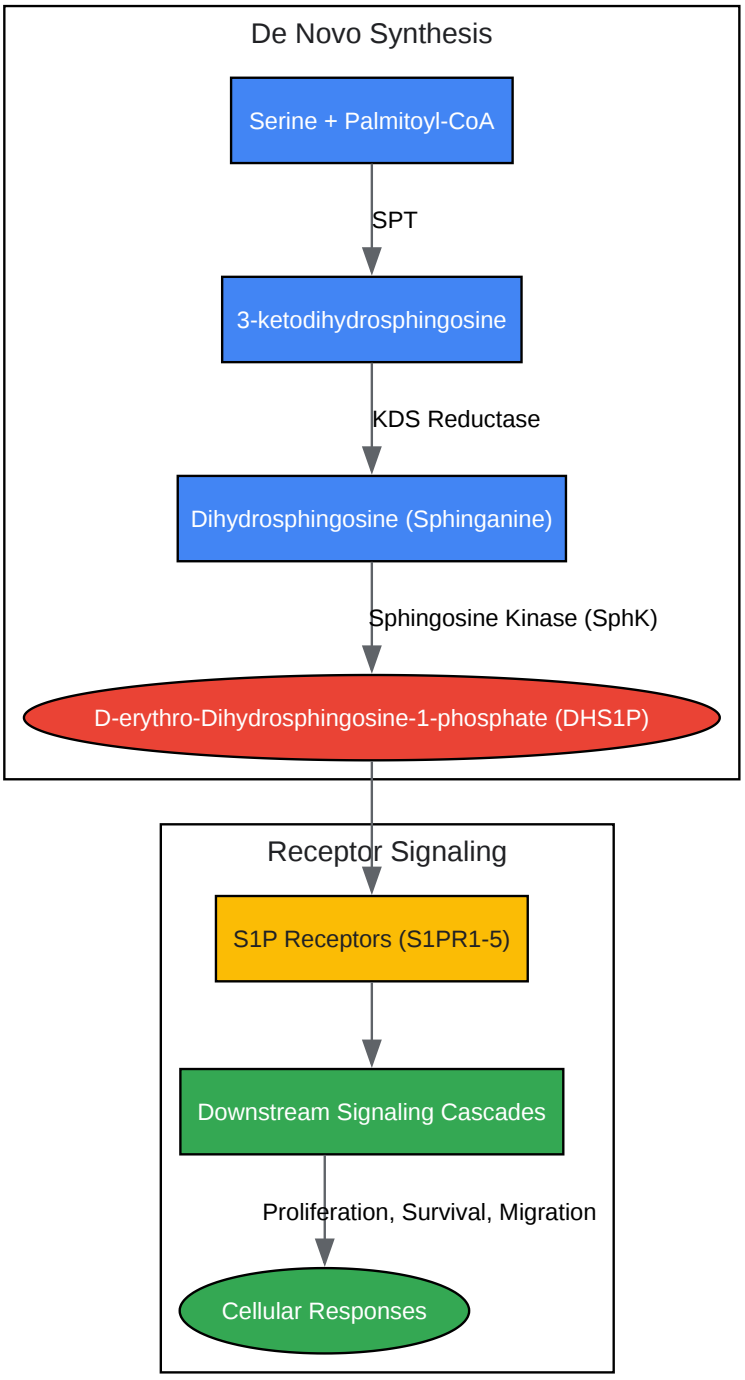
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Parameter	Specification
Assay Type	Competitive ELISA
Sample Types	Serum, Plasma, Tissue Homogenates, Cell Culture Supernatants
Detection Range	0.1 ng/mL - 100 ng/mL
Sensitivity	< 0.05 ng/mL
Specificity	High specificity for D-erythro-Dihydrosphingosine-1-phosphate. Cross-reactivity with Sphingosine-1-Phosphate is typically less than 10%.
Intra-Assay CV	< 8%
Inter-Assay CV	< 12%
Assay Time	Approximately 2.5 hours

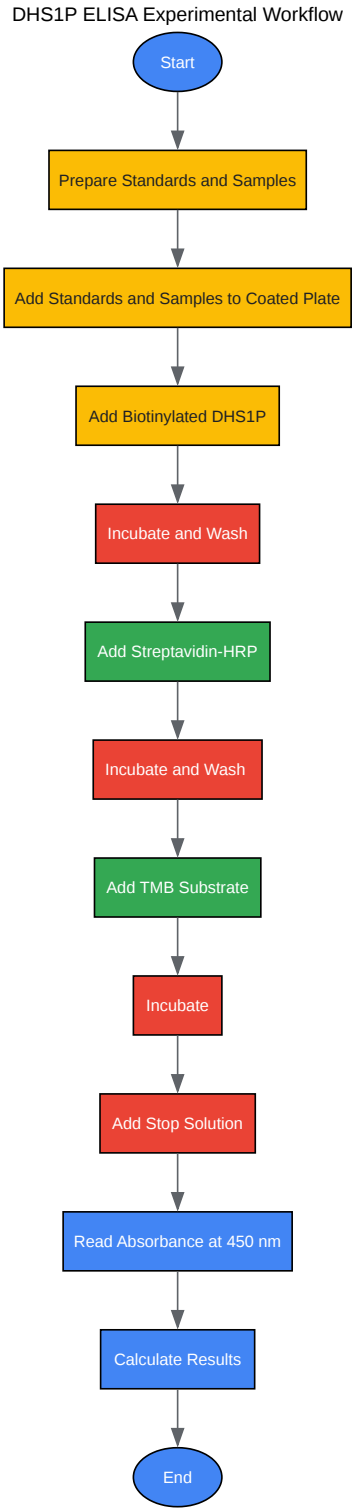
Signaling Pathway and Experimental Workflow

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D-erythro-Dihydrosphingosine-1-phosphate Signaling Pathway



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